

optimizing temperature and pH for CAS 94291-78-8 applications

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Compound of Interest

Compound Name: *Einecs 304-904-9*

Cat. No.: *B15189360*

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Technical Support Center: CAS 94291-78-8 Applications

This technical support center provides guidance on the optimal use of CAS 94291-78-8, a compound identified as a potent inhibitor of the enzyme Nicotinamide N-methyltransferase (NNMT). NNMT is a key enzyme in cellular metabolism and is implicated in various diseases, including metabolic disorders and cancer. Proper experimental conditions are crucial for obtaining reliable and reproducible results.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for CAS 94291-78-8?

A1: CAS 94291-78-8 functions as a competitive inhibitor of Nicotinamide N-methyltransferase (NNMT). It binds to the enzyme's active site, preventing the methylation of its natural substrates. This inhibition leads to downstream effects on cellular metabolism and signaling pathways regulated by NNMT activity.

Q2: What are the main applications of CAS 94291-78-8 in research?

A2: Due to its inhibitory effect on NNMT, CAS 94291-78-8 is primarily used in studies related to:

- Metabolic diseases such as obesity and diabetes.

- Oncology research, particularly in cancers where NNMT is overexpressed.
- Understanding the biological roles of NNMT in various cellular processes.

Q3: How should I store CAS 94291-78-8?

A3: For long-term storage, it is recommended to store CAS 94291-78-8 as a solid at -20°C. For short-term use, a stock solution in a suitable solvent like DMSO can be stored at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Low or no inhibitory activity	Incorrect pH of the assay buffer.	Ensure the pH of the buffer is within the optimal range of 7.0-8.0.
Suboptimal temperature during incubation.	Maintain a constant incubation temperature of 37°C for optimal enzyme activity.	
Degraded compound.	Use a fresh stock solution of CAS 94291-78-8. Check for proper storage conditions.	
Precipitation of the compound in aqueous buffer	Low solubility of CAS 94291-78-8.	Prepare a high-concentration stock solution in DMSO and dilute it in the assay buffer to the final desired concentration. Ensure the final DMSO concentration is low (typically <1%) to avoid affecting enzyme activity.
Inconsistent results between experiments	Variability in experimental conditions.	Standardize all experimental parameters, including buffer composition, pH, temperature, incubation time, and enzyme/substrate concentrations.
Pipetting errors.	Calibrate pipettes regularly and use proper pipetting techniques to ensure accurate dispensing of all reagents.	

Experimental Protocols

In Vitro NNMT Inhibition Assay

This protocol outlines the steps to measure the inhibitory effect of CAS 94291-78-8 on NNMT activity.

Materials:

- Recombinant human NNMT enzyme
- Nicotinamide (substrate)
- S-adenosyl-L-methionine (SAM) (co-substrate)
- CAS 94291-78-8
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.5)
- Detection reagent (e.g., a kit to measure the product, S-adenosyl-L-homocysteine (SAH))
- 96-well microplate
- Plate reader

Procedure:

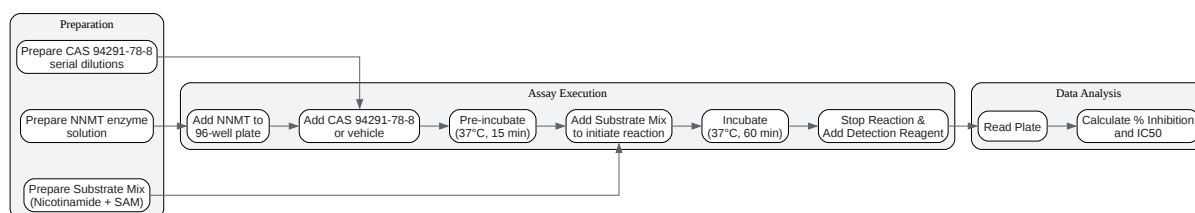
- Prepare a stock solution of CAS 94291-78-8 in DMSO.
- Create a serial dilution of CAS 94291-78-8 in the assay buffer.
- In a 96-well plate, add the NNMT enzyme to each well.
- Add the diluted CAS 94291-78-8 or vehicle control (DMSO) to the respective wells.
- Incubate the plate at 37°C for 15 minutes to allow the inhibitor to bind to the enzyme.
- Initiate the enzymatic reaction by adding a mixture of nicotinamide and SAM to all wells.
- Incubate the plate at 37°C for 60 minutes.
- Stop the reaction and add the detection reagent according to the manufacturer's instructions.

- Read the signal on a plate reader at the appropriate wavelength.
- Calculate the percent inhibition for each concentration of CAS 94291-78-8 and determine the IC50 value.

Optimal Conditions for CAS 94291-78-8 Applications

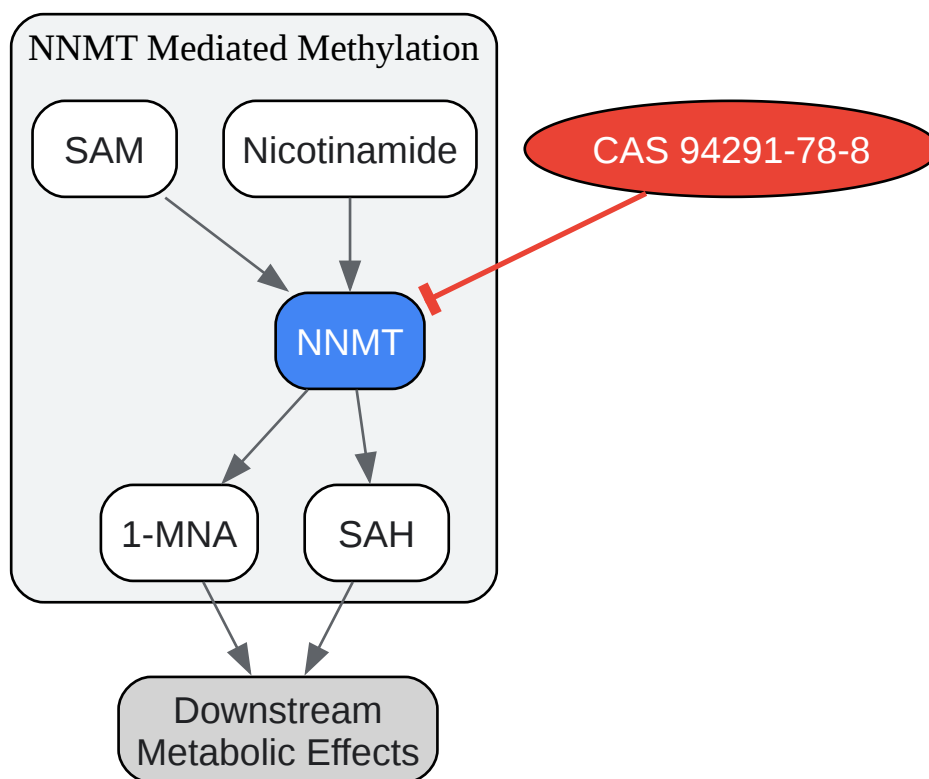
Parameter	Optimal Range	Notes
pH	7.0 - 8.0	NNMT activity is sensitive to pH changes. Maintaining a stable pH within this range is critical for reproducible results.
Temperature	37°C	This is the optimal temperature for human NNMT enzyme activity. Deviations can lead to reduced enzyme function and inaccurate inhibition data.
Solvent	DMSO	CAS 94291-78-8 is readily soluble in DMSO. For aqueous buffers, ensure the final DMSO concentration is kept low (<1%) to prevent interference with the assay.

Visualizations



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Caption: Experimental workflow for an in vitro NNMT inhibition assay using CAS 94291-78-8.



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